

Formyl acetate molecular weight and formula

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Compound of Interest

Compound Name: *Formyl acetate*

Cat. No.: *B1329439*

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A Technical Guide to Formyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **formyl acetate**, also known as acetic formic anhydride. The information is presented to support research and development activities where this compound is of interest.

Quantitative Data Summary

The fundamental properties of **formyl acetate** are summarized in the table below for quick reference and comparison.

Property	Value	Citations
Molecular Formula	C ₃ H ₄ O ₃	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Weight	88.06 g/mol	[1] [2] [4] [7] [8]
CAS Number	2258-42-6	[1] [2] [6] [7]
Density	1.116 g/cm ³	[1] [4]
Boiling Point	102.6 °C at 760 mmHg	[1] [4]
Flash Point	31 °C	[1] [4]
Refractive Index	1.371	[1]
Vapor Pressure	33.5 mmHg at 25°C	[1] [4]

Synthesis Protocol

Formyl acetate can be synthesized through the reaction of sodium formate with acetyl chloride. The following is a generalized experimental protocol based on available literature.

Materials:

- Sodium formate
- Acetyl chloride
- Anhydrous diethyl ether

Procedure:

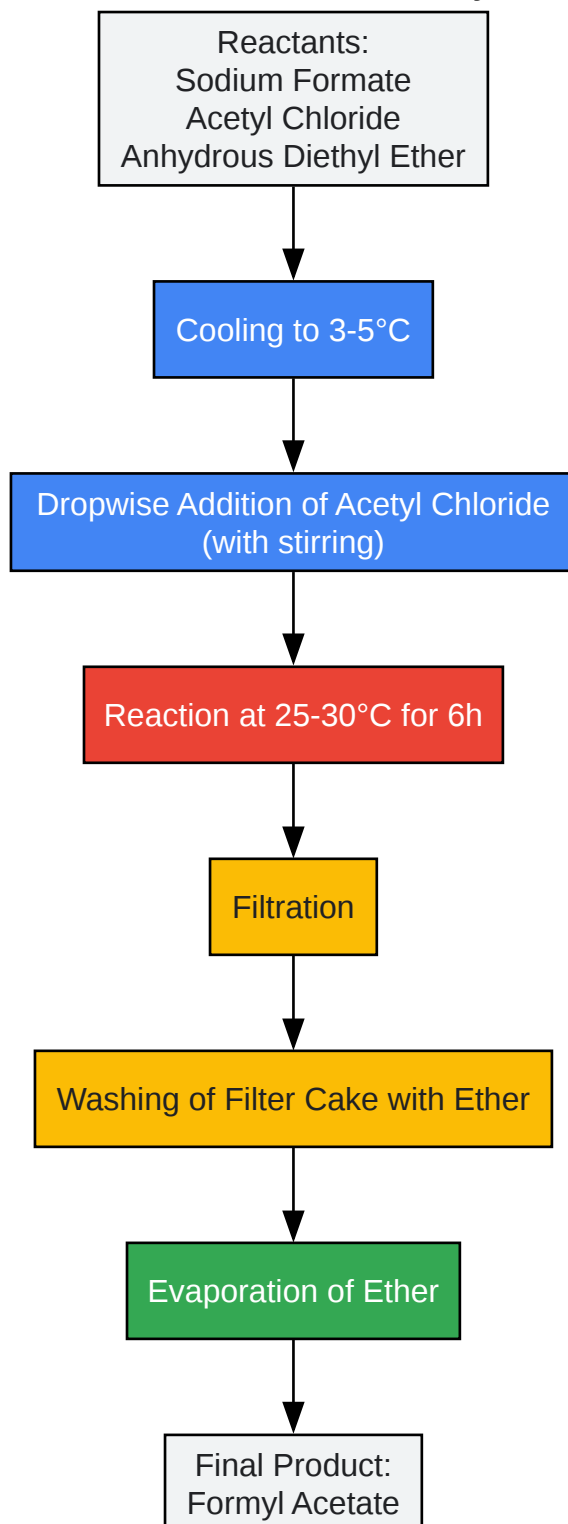
- Cool a suspension of sodium formate in anhydrous diethyl ether to a temperature range of 3-5°C.
- Under constant stirring, add acetyl chloride dropwise to the cooled suspension.
- After the addition is complete, allow the reaction mixture to warm to 25-30°C.
- Continue to stir the mixture for approximately 6 hours to ensure the reaction goes to completion.
- Filter the resulting mixture to separate the solid byproducts.
- Wash the filter cake with an equal volume of diethyl ether.
- Combine the filtrate and the ether wash.
- Evaporate the diethyl ether from the combined solution to yield **formyl acetate**.

This reaction is reported to have a high yield of approximately 97%.^[5]

Logical Workflow for Synthesis

The synthesis of **formyl acetate** involves a straightforward sequence of steps, which can be visualized to illustrate the process flow from reactants to the final product.

Synthesis Workflow for Formyl Acetate



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Caption: A flowchart illustrating the key stages in the synthesis of **formyl acetate**.

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